

Proper Disposal Procedures for R-744 (Carbon Dioxide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: G-744

Cat. No.: B607584

[Get Quote](#)

Disclaimer: The following information assumes that "**G-744**" is a typographical error and refers to R-744, the refrigerant designation for Carbon Dioxide (CO₂). Carbon Dioxide is a common substance in laboratory and industrial settings, and its disposal requires adherence to safety protocols to mitigate potential hazards.

Essential Safety and Logistical Information

Carbon Dioxide is an asphyxiant gas that is heavier than air. In its solid form, known as dry ice, it poses a risk of cryogenic burns. Proper handling and disposal are crucial to ensure personnel safety and prevent accidents. The primary method of disposal for gaseous CO₂ is controlled ventilation, while solid CO₂ (dry ice) should be allowed to sublime in a well-ventilated area.

Quantitative Data Summary

For researchers, scientists, and drug development professionals, understanding the physical properties of Carbon Dioxide is essential for safe handling and disposal.

Property	Value
Chemical Formula	CO ₂
Molar Mass	44.01 g/mol
State at Room Temp.	Gas
Sublimation Point	-78.5 °C (-109.3 °F) at 1 atm
Vapor Density	1.53 (heavier than air)
Odor	Odorless at low concentrations
Primary Hazard	Asphyxiation, Cryogenic Burns (Solid State)

Procedural Guidance for Disposal

Disposal of Gaseous R-744 (CO₂):

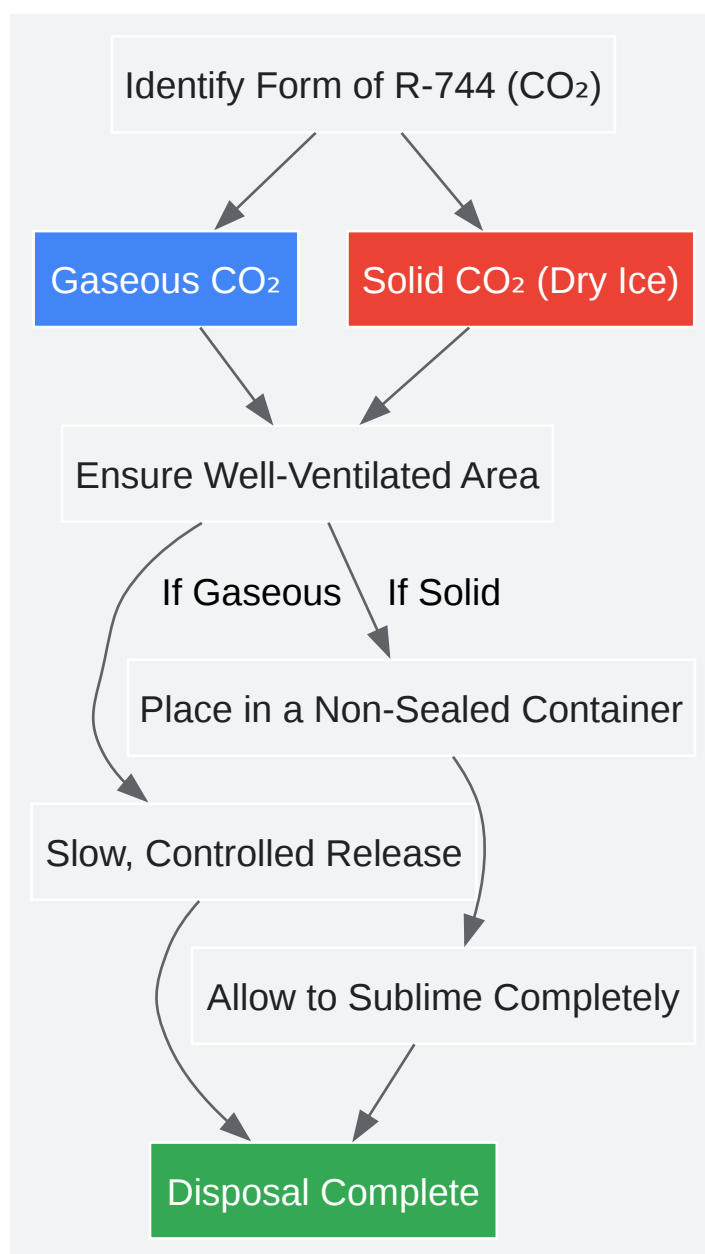
- **Ensure Adequate Ventilation:** The primary and most critical step is to ensure the disposal area is extremely well-ventilated. This prevents the accumulation of CO₂ gas, which can displace oxygen and create an asphyxiation hazard.
- **Controlled Release:** If venting from a cylinder or system, the release should be slow and controlled to prevent rapid pressure changes and the formation of dry ice at the outlet, which could cause blockages.
- **Location of Release:** The release point should be located away from personnel and in an area where the gas can safely dissipate, preferably outdoors or in a fume hood. Avoid releasing large quantities in confined spaces such as cold rooms or basements where the gas can accumulate.
- **Monitoring (for large quantities):** In situations involving the disposal of significant amounts of CO₂, the use of a CO₂ gas monitor is recommended to ensure that the concentration remains below permissible exposure limits.

Disposal of Solid R-744 (Dry Ice):

- **Sublimation in a Ventilated Area:** The standard and safest method for disposing of dry ice is to allow it to sublime (turn from a solid directly into a gas) in a well-ventilated area.
- **Use of Appropriate Containers:** Place the dry ice in a container that is not tightly sealed. A styrofoam cooler with a loose-fitting lid or a container with ventilation holes is suitable. A completely sealed container can build up pressure as the dry ice sublimates, leading to a risk of explosion.
- **Personal Protective Equipment (PPE):** Always handle dry ice with cryogenic gloves to prevent severe frostbite. Safety glasses should also be worn to protect against any small pieces that may chip off.
- **Do Not Dispose in Sinks or Drains:** Disposing of dry ice in a sink or toilet can cause damage to the plumbing due to the extreme cold.
- **Do Not Dispose in General Waste:** Placing dry ice in a standard trash can can create a hazardous, oxygen-deficient environment as it sublimates within the confined space of the bin or collection vehicle.

Experimental Workflow for Safe Disposal

The following diagram outlines the decision-making process for the proper disposal of R-744 (CO₂).



[Click to download full resolution via product page](#)

Caption: Decision workflow for the safe disposal of R-744 (CO₂).

- To cite this document: BenchChem. [Proper Disposal Procedures for R-744 (Carbon Dioxide)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607584#g-744-proper-disposal-procedures\]](https://www.benchchem.com/product/b607584#g-744-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com